

# Chemical Identification & Quantitative Data

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Osmanthuside H

CAS No.: 149155-70-4

Cat. No.: S579123

Get Quote

The table below summarizes key data for identifying **Osmanthuside H** and related core compounds.

Compound Name	Molecular Formula / [M-H] <sup>-</sup> m/z	Key MS/MS Fragments (m/z)	Reported Content in Plant Material	Source Organism
Osmanthuside H	C <sub>18</sub> H <sub>24</sub> O <sub>11</sub> / 431.1558 [1]	299, 119 [1]	Information missing	<i>Ligustrum lucidum</i> (Processed fruit) [1]
Hydroxytyrosol	Information missing / 153.0556 [1]	123 [1]	Information missing	<i>Ligustrum lucidum</i> [1]
Acteoside (Verbascoside)	Information missing	161, 135, 179 [1]	Up to 9.0% dry weight (Olive fruit, specific cultivars) [2]	>150 plant species (e.g., <i>Olea europaea</i> , <i>Cistanche</i> species) [2]
Echinacoside	Information missing	161, 135, 179 [1]	Up to 30% (w/w) ( <i>Cistanche tubulosa</i> ) [3]	<i>Cistanche tubulosa</i> , <i>C. deserticola</i> [3] [4]

## Experimental Protocols for Analysis

Here are detailed methodologies for identifying and characterizing PhGs like **Osmanthuside H**.

## UHPLC-ESI-Q-TOF-MS Analysis for Compound Identification

This protocol is highly effective for characterizing complex mixtures of PhGs in plant extracts [1].

- **Instrumentation:** Ultra-High-Performance Liquid Chromatography coupled to an Electrospray Ionization Quadrupole Time-of-Flight Mass Spectrometer.
- **Chromatography:**
  - **Column:** Reversed-phase C18 column.
  - **Mobile Phase:** Gradient of methanol (or acetonitrile) and water, both typically modified with 0.1% formic acid to improve ionization.
  - **Flow Rate:** ~0.3-0.4 mL/min.
- **Mass Spectrometry:**
  - **Ionization Mode:** Negative ion ESI mode generally provides higher response for PhGs [1].
  - **Data Acquisition:** Full-scan data-dependent MS2 (ddMS2). Collects high-resolution precursor ion data and subsequent fragment ion spectra in a single run.
- **Data Analysis:**
  - Identify compounds by matching retention times and mass spectra with authentic standards when available.
  - For unknown compounds, characterize structures by interpreting mass spectra and comparing data with published literature. Key fragments for caffeyl-containing PhGs (e.g., acteoside, echinacoside) include m/z 161, 135, and 179 [1]. For **Osmanthuside H**, the neutral loss of 132 Da (apiofuranosyl group) is diagnostic [1].

## In Vitro Intestinal Microbial Metabolism Studies

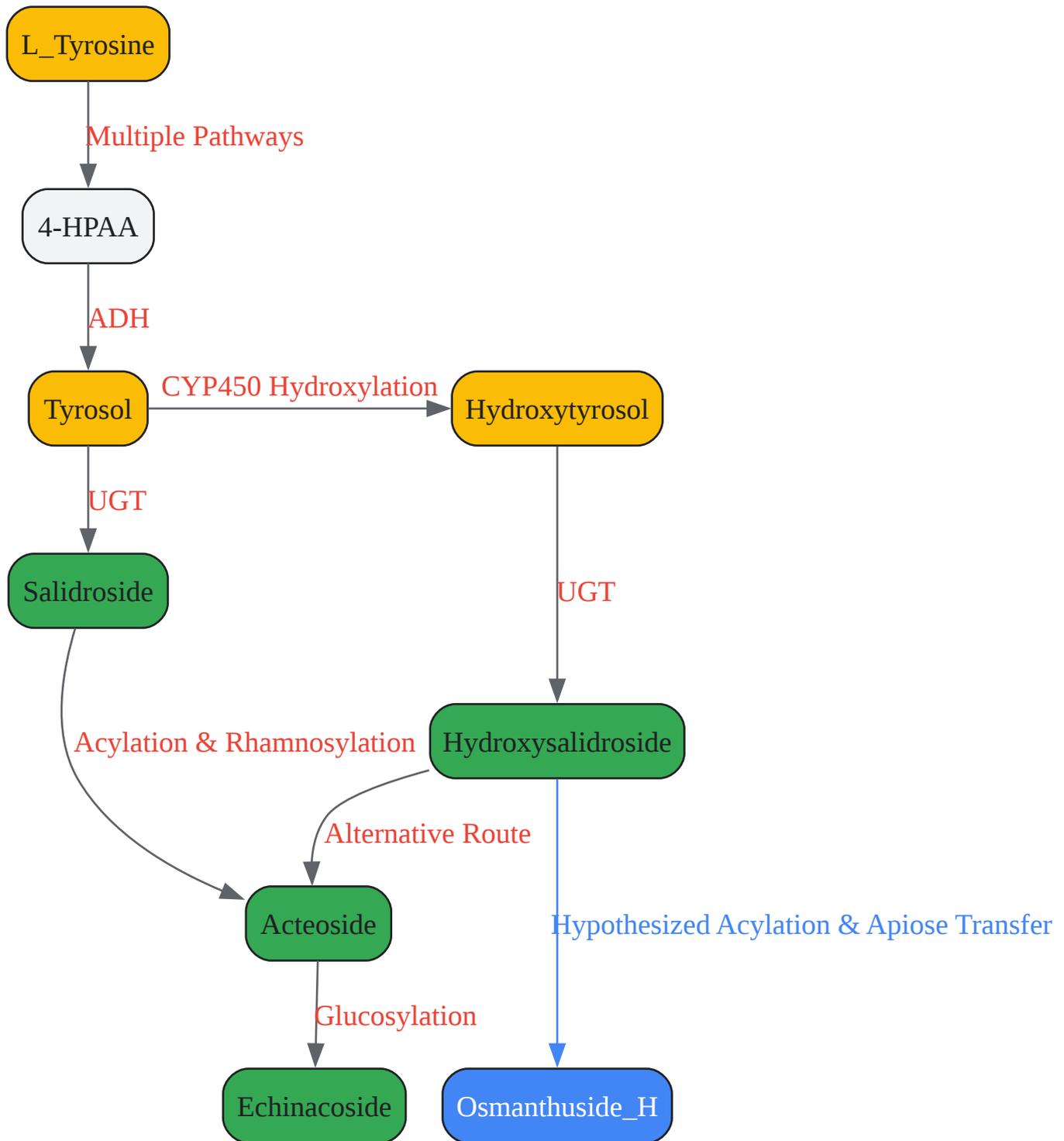
As many PhGs have low oral bioavailability, studying their metabolism is crucial for understanding their real active forms [5].

- **Sample Preparation:** Incubate the PhG of interest (e.g., 100-500  $\mu$ M) with rat intestinal bacteria suspension in General Anaerobic Medium (GAM) under anaerobic conditions (using AnaeroPack systems) at 37°C for 24-48 hours [5].
- **Reaction Termination & Analysis:** Stop the reaction by mixing with an equal volume of ice-cold methanol or acetonitrile. Centrifuge, collect the supernatant, and analyze using the UHPLC-HRMS method described above.
- **Metabolite Identification:** Use software (e.g., Compound Discoverer) to process HRMS data. Identify metabolites by pinpointing expected biotransformations: **degradation** (e.g., loss of glycosyl

groups to yield caffeic acid or hydroxytyrosol), **reduction**, **hydroxylation**, **acetylation**, and **sulfate conjugation** [5].

## Biosynthesis Pathway Context

While the complete pathway for **Osmanthuside H** is not fully elucidated, research on related PhGs like echinacoside and acteoside provides a foundational framework. The following diagram illustrates the general biosynthetic logic for complex PhGs.



Click to download full resolution via product page

Generalized biosynthetic pathway of phenylethanoid glycosides, with a hypothesized branch for **Osmanthuside H** formation.

## Pharmacological Activity & Structure-Activity Relationship

Although specific studies on **Osmanthuside H** are limited, research on related PhGs provides insights into potential structure-activity relationships.

- **Antioxidant Powerhouse:** PhGs are powerful natural antioxidants. The **number and position of phenolic hydroxyl groups** are critical for radical-scavenging activity. Metabolites like hydroxytyrosol, produced from the breakdown of complex PhGs in the gut, retain these phenolic groups and exhibit strong antioxidant activity [5].
- **Bioavailability and Prodrug Potential:** Many PhGs show low oral bioavailability but are extensively metabolized by intestinal bacteria into smaller, more bioavailable phenolic compounds (e.g., caffeic acid, hydroxytyrosol) [5]. This suggests that the parent PhGs may act as **prodrugs**, with their intestinal metabolites contributing significantly to the observed systemic pharmacological effects.

## Key Research Gaps and Future Directions

Current research indicates several areas for further investigation to fully characterize **Osmanthuside H**:

- **Complete Biosynthetic Pathway:** The specific sequence of enzymatic steps, particularly the transfer of the apiosyl moiety in **Osmanthuside H**, remains to be fully elucidated [1].
- **Detailed Pharmacological Profiling:** Systematic studies are needed to confirm its specific bioactivities, such as anti-inflammatory, neuroprotective, or anti-obesity effects, which are seen in other PhGs [2] [6].
- **Quantitative Analysis:** Data on its concentration across different plant tissues, cultivars, and in response to environmental factors is lacking [2].
- **Pharmacokinetics and Metabolism:** dedicated in vivo studies would help understand its absorption, distribution, metabolism, and excretion.

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Application of UHPLC-ESI-Q-TOF-MS to Identify Multiple ... [mdpi.com]
2. Distribution, biosynthesis, and synthetic biology of ... [pmc.ncbi.nlm.nih.gov]
3. Complete pathway elucidation of echinacoside in ... [nature.com]
4. The complete synthetic pathway of echinacoside from ... [pmc.ncbi.nlm.nih.gov]
5. An Integrated Approach to Characterize Intestinal ... [frontiersin.org]
6. Phenylethanoid and Phenylmethanoid Glycosides from the ... [mdpi.com]

To cite this document: Smolecule. [Chemical Identification & Quantitative Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b579123#osmanthuside-h-phenylethanoid-glycoside>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)